

Ampelopsin G: A Technical Guide to its Chemical Identity

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Compound of Interest

Compound Name: *Ampelopsin G*

Cat. No.: *B14862432*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the chemical identifiers for **Ampelopsin G**, a naturally occurring oligostilbene. While information regarding its specific biological activities and mechanisms of action is limited in current scientific literature, this document serves as a foundational resource for researchers interested in this compound.

Chemical and Physical Properties of Ampelopsin G

Ampelopsin G is a complex polyphenol isolated from the roots of *Ampelopsis brevipedunculata* var. *hancei*.^[1] Its chemical identity is established by the following identifiers:

Chemical Identifier	Data	Reference
CAS Number	151487-09-1	[1]
Molecular Formula	C42H32O9	[2]
Molecular Weight	680.7 g/mol	[2]
IUPAC Name	(1R,2R,3R,9S,10S,17S)-2-(3,5-dihydroxyphenyl)-3,9,17-tris(4-hydroxyphenyl)-8-oxapentacyclo[8.7.2.04,18.07,19.011,16]nonadeca-4(18),5,7(19),11(16),12,14-hexaene-5,13,15-triol	[2]
SMILES	<chem>C1=CC(=CC=C1[C@H]2--INVALID-LINK--O)[C@@H]5--INVALID-LINK--O)C7=CC=C(C=C7)O)C8=CC=C(C=C8)O">C@@HC9=CC(=CC(=C9)O)O)O</chem>	[2]

Note on Chemical Identifiers: The IUPAC name and SMILES string provided are for a compound identified as "ampelopsin C" in the PubChem database.[2] This compound shares the same molecular formula as **Ampelopsin G**. While it is highly probable that these are synonymous or isomeric, further research into the specific stereochemistry of **Ampelopsin G** from its natural source is recommended for definitive confirmation.

Signaling Pathways and Biological Activity

Currently, there is a notable lack of specific research in publicly available scientific literature detailing the signaling pathways modulated by **Ampelopsin G**. The majority of research focuses on the more common flavanone, Ampelopsin (also known as Dihydromyricetin), which has been shown to be involved in various pathways, including:

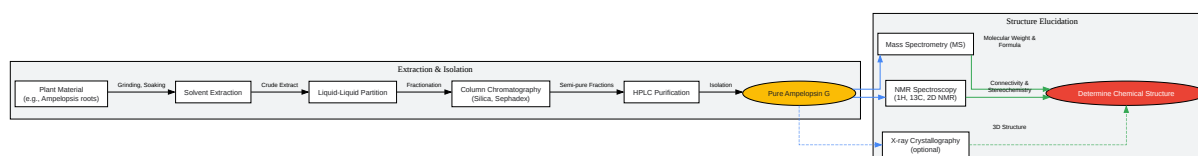
- SIRT1/mTOR signaling pathway: Ampelopsin (Dihydromyricetin) has been observed to attenuate brain aging by mediating this pathway.[3]

- ROS Generation and Endoplasmic Reticulum Stress Pathway: In breast cancer cells, Ampelopsin has been shown to induce apoptosis through these mechanisms.[4]
- AMPK/SIRT1/PGC-1 α signaling cascade: This pathway is activated by Ampelopsin in skeletal muscle.

Further investigation is required to determine if **Ampelopsin G** exhibits similar or distinct biological activities and signaling interactions.

Experimental Protocols

Detailed experimental protocols for the synthesis, isolation, or biological evaluation of **Ampelopsin G** are not extensively documented in the available literature. However, a general workflow for the isolation and structure elucidation of novel natural products like **Ampelopsin G** can be conceptualized.



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Caption: General workflow for the isolation and structural elucidation of **Ampelopsin G**.

This diagram illustrates a standard procedure for obtaining and identifying a pure natural product from a plant source. The process begins with extraction and progresses through various chromatographic techniques to isolate the compound of interest. Subsequently, spectroscopic methods are employed to determine its precise chemical structure.

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References

- 1. Ampelopsin G | CAS:151487-09-1 | Manufacturer ChemFaces [chemfaces.com]
- 2. ampelopsin C | C42H32O9 | CID 44583909 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Ampelopsin attenuates brain aging of D-gal-induced rats through miR-34a-mediated SIRT1/mTOR signal pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Ampelopsin Induces Cell Growth Inhibition and Apoptosis in Breast Cancer Cells through ROS Generation and Endoplasmic Reticulum Stress Pathway | PLOS One [journals.plos.org]
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